

An In-Depth Technical Guide to the Spectroscopic Characterization of Trimethyl(trimethylphosphine)indium

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Compound of Interest

Compound Name: Trimethyl(trimethylphosphine)indium
m

CAS No.: 51341-34-5

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the expected spectroscopic characteristics of **trimethyl(trimethylphosphine)indium**, $\text{InMe}_3(\text{PMe}_3)$. In the absence of extensive dedicated literature for this specific adduct, this guide synthesizes data from analogous and related organometallic compounds, particularly the well-characterized trimethylphosphine adducts of trimethylaluminium (AlMe_3) and trimethylgallium (GaMe_3). By establishing trends in spectroscopic data across these Group 13 analogues, we can confidently predict and interpret the Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectra of $\text{InMe}_3(\text{PMe}_3)$. This guide is intended to serve as a valuable resource for researchers in organometallic chemistry, materials science, and drug development by providing a robust framework for the synthesis, characterization, and application of this and related compounds.

Introduction: The Significance of Indium-Phosphine Adducts

Indium-phosphine adducts are a class of organometallic compounds that have garnered significant interest due to their potential applications in various fields, including as precursors for the synthesis of indium phosphide (InP) semiconductors, as catalysts in organic synthesis, and in the development of novel therapeutic agents. The formation of a dative bond between the Lewis acidic indium center and the Lewis basic phosphine ligand results in a stable complex with unique electronic and steric properties.

The specific adduct, **trimethyl(trimethylphosphine)indium**, is formed through the reaction of trimethylindium (InMe_3), a planar and electron-deficient molecule, with trimethylphosphine (PMe_3), a pyramidal and electron-rich ligand. The resulting complex, $\text{InMe}_3(\text{PMe}_3)$, is expected to adopt a tetrahedral geometry around the indium atom.

Accurate and thorough spectroscopic characterization is paramount for confirming the synthesis of the desired adduct, assessing its purity, and understanding its bonding and structural features. This guide will focus on the two primary spectroscopic techniques for the characterization of such compounds: Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into Molecular Structure

NMR spectroscopy is an indispensable tool for the structural elucidation of organometallic compounds. For **trimethyl(trimethylphosphine)indium**, we are interested in several key nuclei: ^1H , ^{13}C , ^{31}P , and ^{115}In .

Predicted NMR Spectroscopic Data

The following table summarizes the predicted NMR chemical shifts (δ) and coupling constants (J) for **trimethyl(trimethylphosphine)indium** in a non-coordinating solvent like benzene- d_6 . These predictions are based on data from free trimethylphosphine and the analogous trimethylphosphine adduct of trimethylaluminium.^[1]

Nucleus	Predicted Chemical Shift (δ , ppm)	Predicted Coupling Constants (Hz)	Rationale and Interpretation
^1H	$\sim 0.9\text{-}1.2$ (d) for P-CH_3	$^2\text{JP-H} \approx 10\text{-}13$ Hz	The protons on the trimethylphosphine ligand are expected to appear as a doublet due to coupling with the ^{31}P nucleus. The chemical shift will be slightly downfield from free PMe_3 ($\delta \approx 0.9$ ppm) due to coordination to the indium center.
~ -0.1 to -0.4 (s) for In-CH_3	The protons on the trimethylindium moiety are expected to appear as a singlet. The chemical shift is predicted to be upfield of tetramethylsilane (TMS), a characteristic feature of methyl groups attached to electropositive metals.		
^{13}C	$\sim 15\text{-}20$ (d) for P-CH_3	$^1\text{JP-C} \approx 35\text{-}45$ Hz	The carbon atoms of the trimethylphosphine ligand will appear as a doublet due to one-bond coupling with the ^{31}P nucleus.
~ -5 to -10 (s) for In-CH_3	The carbon atoms of the trimethylindium		

moiety will appear as a singlet, significantly shielded and thus at a high-field chemical shift.

 ^{31}P

~ -40 to -50

 $^1\text{JIn-P} \approx 500\text{-}700\text{ Hz}$

A significant upfield shift is expected for the ^{31}P resonance upon coordination to the indium center compared to free PMe_3 ($\delta \approx -62\text{ ppm}$). This coordination shift ($\Delta\delta$) is a key indicator of adduct formation. The signal will be a doublet due to coupling with ^{115}In ($I = 9/2$).

 ^{115}In

Broad signal,
dependent on
symmetry

 $^1\text{JIn-P} \approx 500\text{-}700\text{ Hz}$

The ^{115}In nucleus is quadrupolar, which often results in broad NMR signals. The chemical shift is highly sensitive to the coordination environment. The signal will appear as a doublet due to coupling with the ^{31}P nucleus.

Causality Behind Predicted NMR Parameters

- Coordination Shift ($\Delta\delta$) in ^{31}P NMR: The upfield shift of the ^{31}P resonance upon coordination is a result of the donation of the phosphorus lone pair to the indium center. This increases

the electron density around the phosphorus nucleus, leading to greater shielding. The magnitude of this upfield shift can be correlated with the strength of the In-P bond.

- ^{115}In - ^{131}P Coupling: The observation of a one-bond coupling constant ($^1J_{\text{In-P}}$) is definitive proof of the formation of the In-P bond. The magnitude of this coupling constant is influenced by the s-character of the In-P bond and can provide insights into the bond strength.
- ^1H and ^{13}C Chemical Shifts: The chemical shifts of the methyl groups are influenced by the electronegativity of the central atom and the overall electronic environment. The upfield shifts for the In-CH₃ protons and carbons are characteristic of methyl groups bonded to electropositive metals.

Experimental Protocol: NMR Sample Preparation and Data Acquisition

Caution: Trimethylindium and its adducts are pyrophoric and moisture-sensitive. All manipulations must be performed under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.

- Sample Preparation:
 - In a glovebox, accurately weigh approximately 10-20 mg of the **trimethyl(trimethylphosphine)indium** adduct into an NMR tube.
 - Add approximately 0.5 mL of a dry, deuterated, and non-coordinating solvent (e.g., benzene-d₆, toluene-d₈).
 - Seal the NMR tube with a tight-fitting cap and wrap with Parafilm for extra security.
- Data Acquisition:
 - Acquire ^1H , $^{13}\text{C}\{^1\text{H}\}$, and $^{31}\text{P}\{^1\text{H}\}$ NMR spectra at ambient temperature.
 - For ^{115}In NMR, a wider spectral width and a spectrometer equipped with a broadband probe are necessary. Due to the quadrupolar nature of ^{115}In , a lower frequency and potentially elevated temperature may be required to obtain a reasonably sharp signal.

- To confirm coupling, a proton-coupled ^{31}P NMR spectrum should be acquired to observe the splitting of the phosphorus signal by the methyl protons.

Infrared (IR) Spectroscopy: Probing Molecular Vibrations

IR spectroscopy is a powerful technique for identifying functional groups and probing the bonding within a molecule. The formation of the In-P dative bond in **trimethyl(trimethylphosphine)indium** will result in characteristic changes in the vibrational spectrum compared to the free reactants.

Predicted IR Vibrational Frequencies

The following table outlines the expected key IR absorption bands for **trimethyl(trimethylphosphine)indium**. These predictions are based on data for free trimethylphosphine, trimethylindium, and related phosphine adducts of gallium halides.^[2]

Vibrational Mode	Predicted Frequency (cm ⁻¹)	Interpretation
$\nu(\text{C-H})$ of CH ₃ groups	2980 - 2850	Stretching vibrations of the methyl groups on both the indium and phosphorus centers.
$\delta(\text{CH}_3)$ of CH ₃ groups	1450 - 1350	Bending (deformation) vibrations of the methyl groups.
$\rho(\text{P-CH}_3)$	~950-1000	Rocking vibrations of the methyl groups on the phosphorus atom. This band may shift upon coordination.
$\rho(\text{In-CH}_3)$	~700-750	Rocking vibrations of the methyl groups on the indium atom.
$\nu(\text{In-C})$	~450-500	Stretching vibrations of the indium-carbon bonds.
$\nu(\text{In-P})$	~300-400	Stretching vibration of the newly formed indium-phosphorus dative bond. The observation of this band is a strong confirmation of adduct formation.

Causality Behind Predicted IR Frequencies

- The In-P Stretch: The appearance of a new vibrational band in the low-frequency region (far-IR) corresponding to the In-P stretching mode is the most direct evidence of adduct formation in the IR spectrum. The position of this band is dependent on the strength of the In-P bond; a stronger bond will vibrate at a higher frequency.

- **Shifts in Ligand Vibrations:** The vibrational frequencies of the trimethylphosphine ligand, particularly the P-C stretching and CH₃ rocking modes, are expected to shift to higher frequencies (blue shift) upon coordination to the indium center. This is due to the constraint of the ligand's movement upon bond formation and the change in the electronic environment of the phosphorus atom.

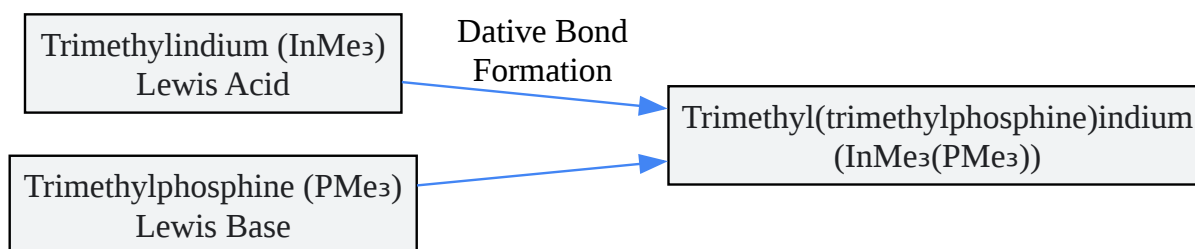
Experimental Protocol: IR Sample Preparation and Data Acquisition

Caution: Due to the air and moisture sensitivity of the compound, sample preparation must be conducted in an inert atmosphere.

- **Sample Preparation (Nujol Mull):**
 - In a glovebox, grind a small amount of the solid **trimethyl(trimethylphosphine)indium** with a drop of Nujol (mineral oil) to form a paste.
 - Spread the mull thinly and evenly between two potassium bromide (KBr) or cesium iodide (CsI) plates. CsI plates are preferred for accessing the far-IR region where the In-P stretch is expected.
- **Data Acquisition:**
 - Record the IR spectrum over a range of 4000 to 200 cm⁻¹.
 - A background spectrum of the KBr or CsI plates and Nujol should be recorded and subtracted from the sample spectrum.

Visualization of Key Concepts

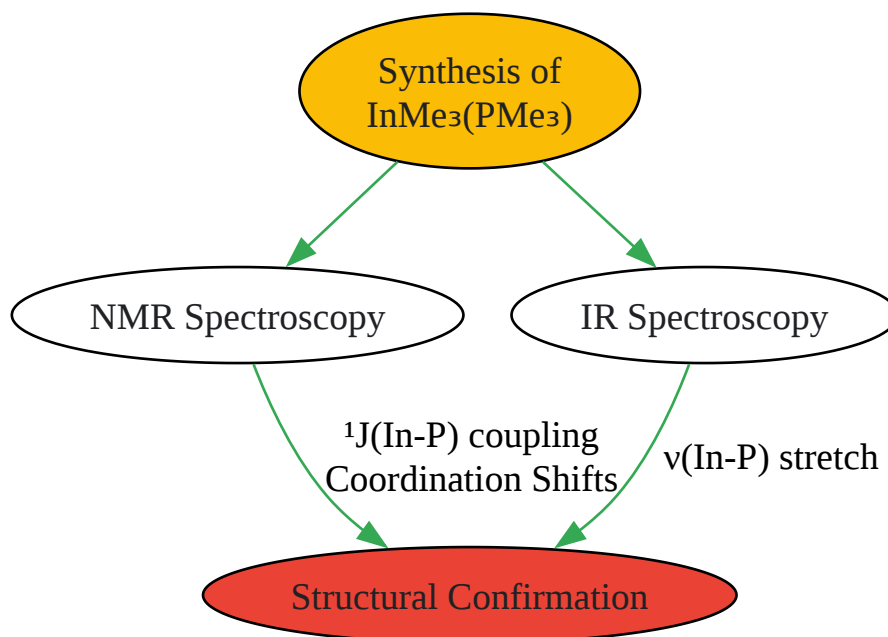
Adduct Formation Workflow



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Caption: Workflow of the Lewis acid-base adduct formation.

Spectroscopic Characterization Logic



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Caption: Logic flow for spectroscopic confirmation of the adduct.

Conclusion: A Predictive Framework for Spectroscopic Analysis

This technical guide has provided a detailed, albeit predictive, overview of the NMR and IR spectroscopic data for **trimethyl(trimethylphosphine)indium**. By leveraging the well-documented spectroscopic characteristics of analogous Al and Ga compounds, we have established a robust framework for the identification and characterization of this important indium-phosphine adduct. The provided experimental protocols offer practical guidance for researchers working with these air-sensitive materials. The principles and predictive models outlined herein can be extended to the study of other related organometallic complexes, thereby facilitating further advancements in materials science and catalysis.

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